

Essential Safety and Logistical Information for Handling Dcvc-13C3,15N

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Compound of Interest

Compound Name: Dcvc-13C3,15N

Cat. No.: B12368614

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Audience: Researchers, scientists, and drug development professionals.

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **Dcvc-13C3,15N**, an isotopically labeled form of S-(1,2-dichloroethenyl)-L-cysteine (DCVC). As the preferred source for laboratory safety and chemical handling information, we aim to build deep trust by providing value that extends beyond the product itself.

Disclaimer: While some suppliers' Safety Data Sheets (SDS) for the parent compound, S-(1,2-Dichlorovinyl)-Cysteine, may classify it as non-hazardous, a significant body of scientific literature indicates that it is a potent nephrotoxin and cytotoxic agent.^{[1][2][3][4]} Therefore, it is imperative to handle **Dcvc-13C3,15N** with a high degree of caution, treating it as a hazardous substance.

I. Quantitative Safety Data

For easy reference, the following table summarizes key safety information for the parent compound, S-(1,2-dichloroethenyl)-L-cysteine (DCVC).

Parameter	Value	Source
LD50 (Rats)	66-83 mg/kg	[1]
Observed Effects	Nephrotoxin, cytotoxic to human renal proximal tubule cells, induces renal necrosis.	
Storage Temperature	-20°C or -80°C, protected from light.	
Isotopic Label	¹³ C, ¹⁵ N (Stable Isotopes)	
Radioactivity	Not radioactive	

II. Personal Protective Equipment (PPE)

Given the cytotoxic nature of the parent compound, a comprehensive PPE strategy is mandatory to prevent exposure through skin contact, inhalation, or ingestion.

Core PPE Requirements:

- **Gloves:** Double gloving with chemotherapy-tested nitrile gloves that meet the ASTM D6978-05 standard is required. Change gloves frequently and immediately if contaminated.
- **Gown:** A disposable, solid-front, back-closing gown made of a low-permeability fabric should be worn.
- **Eye and Face Protection:** Use chemical safety goggles and a face shield to protect against splashes.
- **Respiratory Protection:** When handling the compound as a powder or if aerosolization is possible, a fit-tested N95 or higher-rated respirator is necessary. All handling of the solid compound should be performed in a certified chemical fume hood or a biological safety cabinet.

III. Operational Plan: Step-by-Step Guidance

This section provides a procedural workflow for the safe handling of **Dcvc-13C3,15N** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Wear appropriate PPE (lab coat and gloves) when unpacking.
- Verify the compound's identity and quantity against the order.
- Store the compound at the recommended temperature (-20°C or -80°C) in a clearly labeled, sealed container in a designated area for toxic chemicals.

2. Preparation of Solutions:

- All weighing and preparation of solutions must be conducted in a certified chemical fume hood or a biological safety cabinet to minimize inhalation exposure.
- Use disposable equipment whenever possible to avoid cross-contamination.
- Ensure all containers are clearly labeled with the compound name, concentration, date, and hazard warning.

3. Handling and Use:

- Always wear the full required PPE as detailed in Section II.
- Work in a well-ventilated area, preferably a chemical fume hood.
- Avoid eating, drinking, or smoking in the laboratory area.
- In case of a spill, follow the established spill cleanup procedure for cytotoxic compounds. This typically involves containing the spill with absorbent material, decontaminating the area, and disposing of all materials as hazardous waste.

4. Disposal Plan:

- As **Dcvc-13C3,15N** contains stable isotopes, no special precautions for radioactivity are required. The waste should be handled as chemical hazardous waste.
- Solid Waste: All contaminated solid waste, including gloves, gowns, bench paper, and disposable labware, must be collected in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a sealed, labeled hazardous waste container. Do not pour down the drain.

- All waste must be disposed of through the institution's hazardous waste management program in accordance with local, state, and federal regulations.

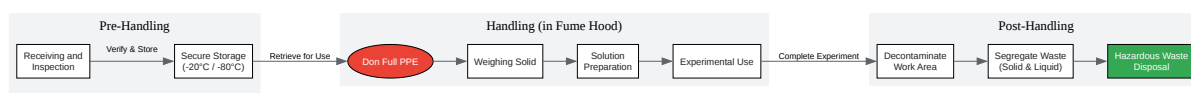
IV. Experimental Protocols

Detailed methodologies for key experiments cited in the safety assessment are beyond the scope of this immediate safety and logistical guide. For specific experimental protocols related to the toxicological assessment of S-(1,2-dichloroethenyl)-L-cysteine, researchers should consult the primary literature, such as:

- Cummings, B.S., and Lash, L.H. (2000). Metabolism and toxicity of trichloroethylene and S-(1,2-dichlorovinyl)-L-cysteine in freshly isolated human proximal tubular cells. *Toxicological Sciences*, 53(2), 458-466.
- Terracini, B., and Parker, V.H. (1965). A pathological study on the toxicity of S-dichlorovinyl-L-cysteine. *Food and Cosmetics Toxicology*, 3, 67-74.

V. Mandatory Visualization

The following diagram illustrates the recommended workflow for the safe handling of **Dcvc-13C3,15N**.



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Caption: Workflow for the safe handling of **Dcvc-13C3,15N**.

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